

dual-silane modification with octadecyltrimethoxysilane and mercaptosilane

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Compound Focus: Octadecyltrimethoxysilane

CAS No.: 3069-42-9

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Dual-Silane Surface Modification: Application Notes and Protocols

Introduction and Principle

Dual-silane modification is an advanced surface engineering strategy that decouples the two primary functions of traditional silane coupling agents: **hydrophobization** and **polymer coupling**. This is achieved by grafting two different silanes onto a silica surface [1]:

- **Octadecyltrimethoxysilane (OTMS / C18):** A long-chain alkylsilane whose primary role is to impart **superior hydrophobicity** and improve filler dispersion within an organic polymer matrix by mitigating silica aggregation.
- **Mercaptosilane (e.g., MPTS or MUTS):** A silane with a terminal thiol (-SH) group that acts as a **coupling agent**, forming covalent bridges between the modified silica and the polymer network during vulcanization.

This synergistic approach allows for independent optimization of silica dispersion and cross-linking activity, leading to enhanced mechanical and dynamic properties in composite materials like tire treads [1].

Chemical and Physical Properties of Silanes

The table below summarizes the key properties of the silanes used in this protocol.

Table 1: Properties of Key Silanes

Property	Octadecyltrimethoxysilane (OTMS / C18)	3-Mercaptopropyltrimethoxysilane (MPTS)
Chemical Name	Octadecyltrimethoxysilane [2]	3-Mercaptopropyltrimethoxysilane [1]
CAS Number	3069-42-9 [2]	-
Molecular Formula	C ₂₁ H ₄₆ O ₃ Si [2]	-
Molecular Weight	374.67-374.68 g/mol [3] [2]	-
Appearance	Colorless transparent liquid [2]	-
Boiling Point	170 °C at 0.1 mmHg [2]	-
Density	0.883-0.885 g/mL at 25°C [3] [2]	-
Refractive Index	1.439 [3] [2]	-
Primary Function	Hydrophobization, dispersion [1]	Coupling agent [1]
Key Reactive Group	Methoxy (-OCH ₃)	Methoxy (-OCH ₃) & Thiol (-SH)

Experimental Protocol: Dual-Silane Modification of Silica

The following section provides a step-by-step methodology for pretreating silica with OTMS and a mercaptosilane.

Materials and Equipment

- **Silica:** High dispersibility silica (HDS), 200 m²/g surface area [1].
- **Silanes:** n-**Octadecyltrimethoxysilane** (OTMS/C18) and 3-Mercaptopropyltrimethoxysilane (MPTS) or 11-mercaptoundecyltrimethoxysilane (MUTS) [1].
- **Catalyst:** 1,5-diazabicyclo[5.4.0]undec-5-ene (DBU) [1].
- **Solvents:** Anhydrous Toluene and Tetrahydrofuran (THF) [1].
- **Equipment:** Round-bottom flask, magnetic stirrer, heating mantle, centrifugation setup, and vacuum drying oven.

Step-by-Step Procedure

Step 1: Base Catalyst (DBU) Pre-loading

- Suspend 30 g of HDS silica in 500 mL of a DBU solution (0.34 g/L in THF) [1].
- Stir the suspension at room temperature for 10 minutes [1].
- Separate the silica by centrifugation and dry it under reduced pressure at room temperature [1].

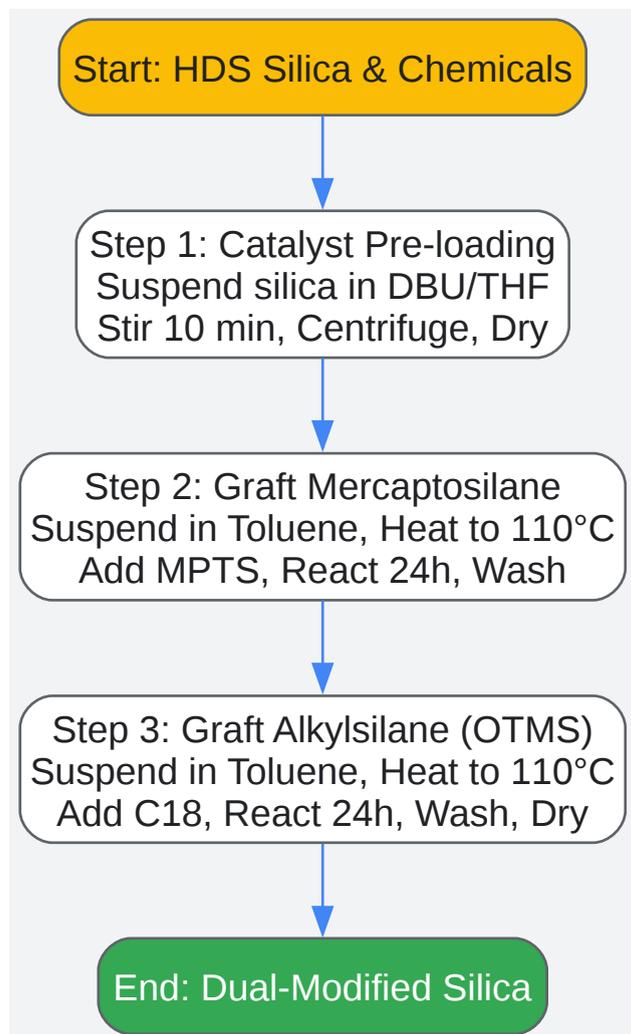
Step 2: Grafting of Mercaptosilane (MPTS)

- Suspend 30 g of the DBU-treated silica in 167 mL of anhydrous toluene [1].
- Heat the suspension to 110°C with stirring [1].
- Add 0.023 mol of MPTS to the reaction mixture [1].
- React at 110°C for 24 hours with continuous stirring [1].
- Separate the modified silica by centrifugation and wash it with fresh toluene three times to remove any unreacted silane [1].

Step 3: Grafting of Alkylsilane (OTMS/C18)

- Suspend the mercaptosilane-modified silica from Step 2 in 167 mL of fresh anhydrous toluene [1].
- Heat the suspension to 110°C with stirring [1].
- Add 0.023 mol of OTMS (C18) to the reaction mixture [1].
- React at 110°C for 24 hours with continuous stirring [1].
- Separate the final dual-silane modified silica by centrifugation, wash three times with toluene, and dry under vacuum at room temperature [1].

The following workflow diagram illustrates this three-step process.



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Incorporation into Rubber Nanocomposite

A typical protocol for incorporating the dual-modified silica into a rubber matrix is as follows [1]:

- **Mixing:** Mix the dual-silane premodified silica with polymers and other ingredients using an internal mixer. A standard composition includes polystyrene-butadiene rubber (SBR), polybutadiene rubber (BR), TDAE oil, zinc oxide, stearic acid, antioxidant (6-PPD), and vulcanizing agents [1].
- **Curing:** Cure the green composite material in a hydraulic press at 170°C for 10 minutes under 150 kPa pressure [1].

Results, Performance Data, and Applications

The efficacy of the dual-silane system is demonstrated by measurable improvements in material properties.

Table 2: Performance of Rubber Composites with Dual-Modified Silica [1]

Silane System	Alkyl Chain Length	$\tan \delta$ @ 0°C (Wet Grip Indicator)	Dynamic Mechanical Analysis Observations
MPTS only (Reference)	-	0.205	Baseline performance
MPTS + Hexylsilane (C6)	Short	0.237	Significant improvement in wet grip indicator
MPTS + Dodecylsilane (C12)	Medium	-	-
MPTS + OTMS (C18)	Long	Maintained rolling resistance	Formation of a soft interface around silica fillers, which impacts polymer-filler dynamics

Key findings from the research include:

- Enhanced Wet Grip:** The combination of MPTS with a short-chain alkylsilane (C6) significantly increased the $\tan \delta$ value at 0°C, a key indicator for wet traction, from 0.205 to 0.237, while maintaining rolling resistance indicators [1].
- Impact of Alkyl Chain Length:** Using a long-chain alkylsilane like OTMS (C18) led to the formation of a soft interface around the silica fillers. This interface dynamically affects the polymer-filler interaction, influencing the final mechanical properties of the composite [1].
- Atomic Force Microscopy (AFM):** AFM studies confirmed that the dual-silane modification strategy, particularly with longer chains like C18, directly influences silica dispersion and the nature of the rubber-filler interface at the microscale [1].

Concluding Summary and Key Advantages

The dual-silane modification protocol using OTMS and a mercaptosilane offers several key advantages:

- **Decoupled Functionality:** Allows independent optimization of silica dispersion (via OTMS) and covalent coupling to the matrix (via mercaptosilane) [1].
- **Tailored Properties:** Enables fine-tuning of composite properties by varying the alkyl chain length of the hydrophobic silane [1].
- **Improved Performance:** Leads to enhanced material characteristics, such as better wet grip in tire tread applications without compromising rolling resistance [1].
- **Controlled Process:** The pre-treatment method provides greater control over the silanization reaction and avoids the production of alcohol during rubber mixing [1].

Safety and Handling

- **Octadecyltrimethoxysilane (OTMS):** Classified as an irritant (Xi). It is irritating to the eyes, respiratory system, and skin. Always wear suitable protective clothing, gloves, and eye protection. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice [2].
- **General Handling:** Store silanes in a cool, dry place away from moisture to prevent premature hydrolysis. Use in a well-ventilated area, such as a fume hood [2].

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References

1. - Dual Premodified Silica Nanoparticles—Synthesis and Interplay... Silane [pmc.ncbi.nlm.nih.gov]
2. (OTMS) 3069-42-9 | High-Purity Surface... Octadecyltrimethoxysilane [silicorex.com]
3. n- OCTADECYLTRIMETHOXYSILANE [gelest.com]

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